

An In-depth Technical Guide to the Synthesis of Ethyl Phthalyl Ethyl Glycolate

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Compound of Interest

Compound Name: Ethyl phthalyl ethyl glycolate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis of **ethyl phthalyl ethyl glycolate**, a compound of interest in various chemical and pharmaceutical applications. This document outlines the primary synthesis pathways, detailed experimental protocols, and relevant chemical data to support research and development activities.

Chemical Overview

Ethyl phthalyl ethyl glycolate (CAS No. 84-72-0) is a diester with the molecular formula $C_{14}H_{16}O_6$ and a molecular weight of 280.27 g/mol.[1] It is also known by several synonyms, including ethoxycarbonylmethyl ethyl phthalate and phthalic acid ethoxycarbonylmethyl ethyl ester.[2] This compound is a colorless to almost colorless clear liquid.[2]

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **ethyl phthalyl ethyl glycolate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₆ O ₆	[2]
Molecular Weight	280.27 g/mol	[1]
CAS Number	84-72-0	[1][2]
Appearance	Colorless to almost colorless clear liquid	[2]
Purity (typical)	>95.0% (GC)	
IUPAC Name	2-O-(2-ethoxy-2-oxoethyl) 1-O-ethyl benzene-1,2-dicarboxylate	[1]

Spectroscopic data is crucial for the identification and characterization of the synthesized product.

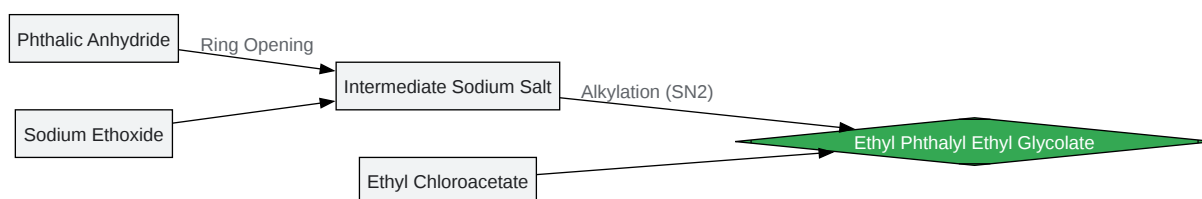
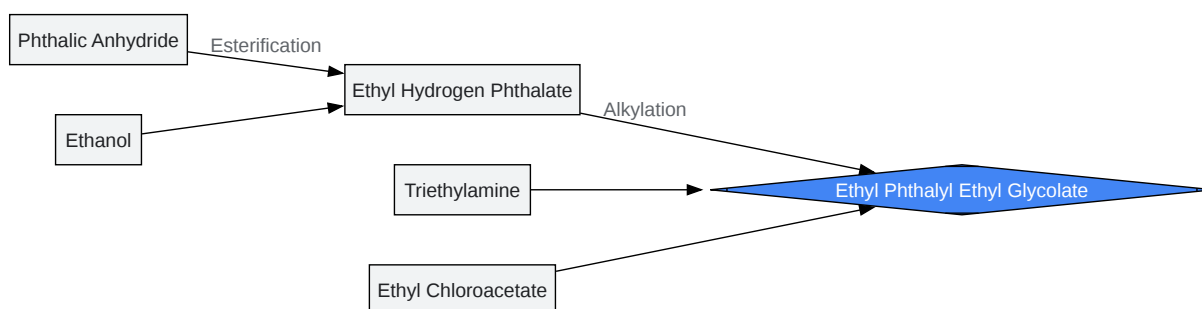
Spectrum Type	Key Features
¹³ C NMR	Data available in chemical databases.
¹ H NMR	Data available in chemical databases.
IR	Data available in chemical databases.
Mass Spectrometry	Data available in chemical databases.

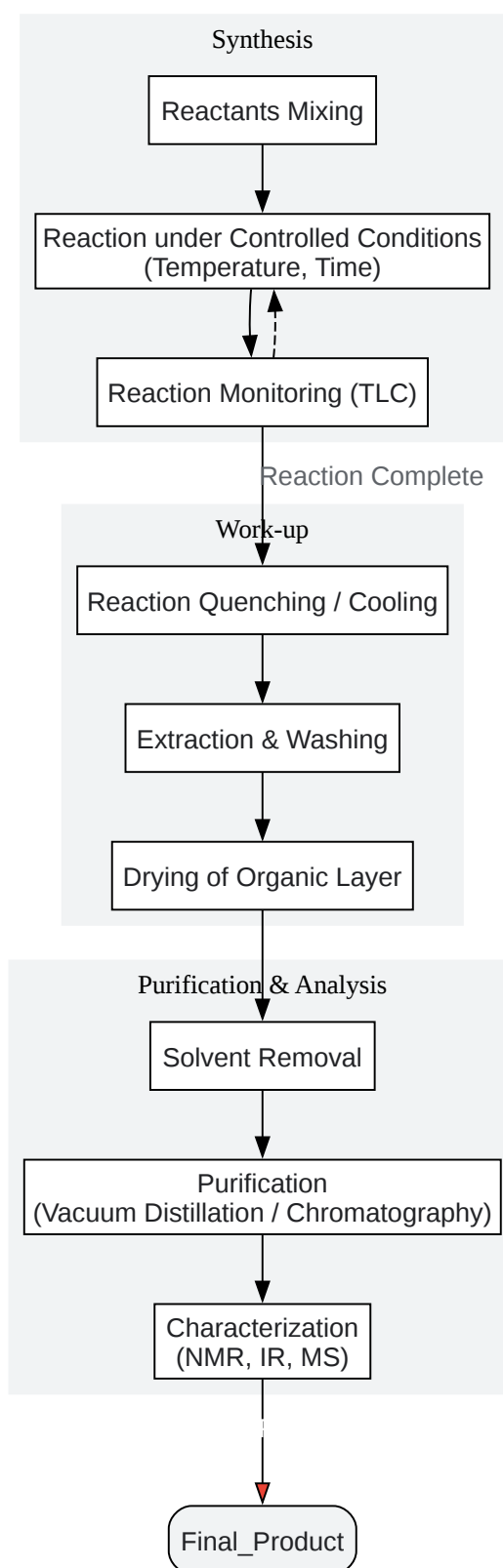
Synthesis Pathways

The synthesis of **ethyl phthalyl ethyl glycolate** can be achieved through two primary pathways, analogous to the established "Monsanto" and "Incon" processes utilized for the synthesis of the closely related **methyl phthalyl ethyl glycolate**. Both methods involve a two-step process commencing with phthalic anhydride.

Pathway 1: Modified Monsanto Process

This pathway involves the initial formation of ethyl hydrogen phthalate (ethyl mono-phthalate) from phthalic anhydride and ethanol, followed by an alkylation reaction with ethyl chloroacetate.





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References

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- 2. Page loading... [wap.guidechem.com]
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